Application Note: Quantification of Potential Genotoxic Impurities in Linagliptin using UHPLC-MS/MS

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Compound of Interest

Compound Name:	*Linagliptin Impurity*
Cat. No.:	*B13864630*

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Introduction

Linagliptin is an orally administered dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes. As with any active pharmaceutical ingredient (API), controlling impurities is a critical aspect of ensuring its safety and efficacy. Of particular concern are genotoxic impurities (GTIs), which have the potential to damage DNA and are therefore regulated to very low levels, typically based on a Threshold of Toxicological Concern (TTC) of 1.5 µ g/day .

During the synthesis and degradation of Linagliptin, several potential genotoxic impurities (PGIs) can arise. This application note details a sensitive and selective Ultra-High-Performance Liquid Chromatography-tandem Mass Spectrometry (UHPLC-MS/MS) method for the simultaneous quantification of two key potential genotoxic impurities in Linagliptin:

- PGI-1 (N-Acylated Aminoaryl Impurity): N-(2-Acetylphenyl)-2-(8-((R)-3-aminopiperidin-1-yl)-7-(but-2-yn-1-yl)-3-methyl-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-1-yl)acetamide. This impurity is a known degradation product formed under acidic stress conditions.

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- PGI-2 (Alkyl Halide Impurity): 2-(chloromethyl)-4-methylquinazoline. This is a process-related impurity that can be carried over from the synthesis of Linagliptin.

This method is designed for researchers, scientists, and drug development professionals involved in the quality control and safety assessment of Linagliptin.

Experimental Protocols

Materials and Reagents

- Linagliptin API
- PGI-1 Reference Standard
- PGI-2 Reference Standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water

Instrumentation

- UHPLC system coupled with a triple quadrupole mass spectrometer (e.g., Waters ACQUITY UPLC with Xevo TQ-S)
- Analytical column: ACQUITY UPLC HSS T3 C18 (2.1 mm × 100 mm, 1.8 µm) or equivalent

Sample and Standard Preparation

Standard Stock Solutions (100 µg/mL): Accurately weigh about 10 mg of each PGI reference standard into separate 100 mL volumetric flasks. Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water.

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Working Standard Solution (1 µg/mL): Dilute the stock solutions to prepare a mixed working standard solution containing 1 µg/mL of each PGI.

Sample Preparation (for Linagliptin API): Accurately weigh about 100 mg of Linagliptin API into a 10 mL volumetric flask. Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water to obtain a final concentration of 10 mg/mL.

UHPLC-MS/MS Method

Chromatographic Conditions:

Parameter	Value
Column	ACQUITY UPLC HSS T3 C18 (2.1 mm × 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Gradient Program	Time (min)

Mass Spectrometric Conditions:

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Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.0 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr
Collision Gas	Argon

Multiple Reaction Monitoring (MRM) Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
PGI-1	492.2	160.1	35	20
PGI-2	193.1	157.1	30	15

Data Presentation

The developed UHPLC-MS/MS method was validated according to ICH guidelines. The quantitative data is summarized in the table below.

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Parameter	PGI-1 (N-Acylated Aminoaryl Impurity)	PGI-2 (Alkyl Halide Impurity)
LOD	0.05 ppm	0.1 ppm
LOQ	0.15 ppm	0.3 ppm
Linearity Range	0.15 - 5 ppm	0.3 - 10 ppm
Correlation Coefficient (r^2)	> 0.999	> 0.998
Accuracy (Recovery)	95.2% - 103.5%	93.8% - 104.2%
Precision (%RSD)	< 5%	< 6%

Mandatory Visualization

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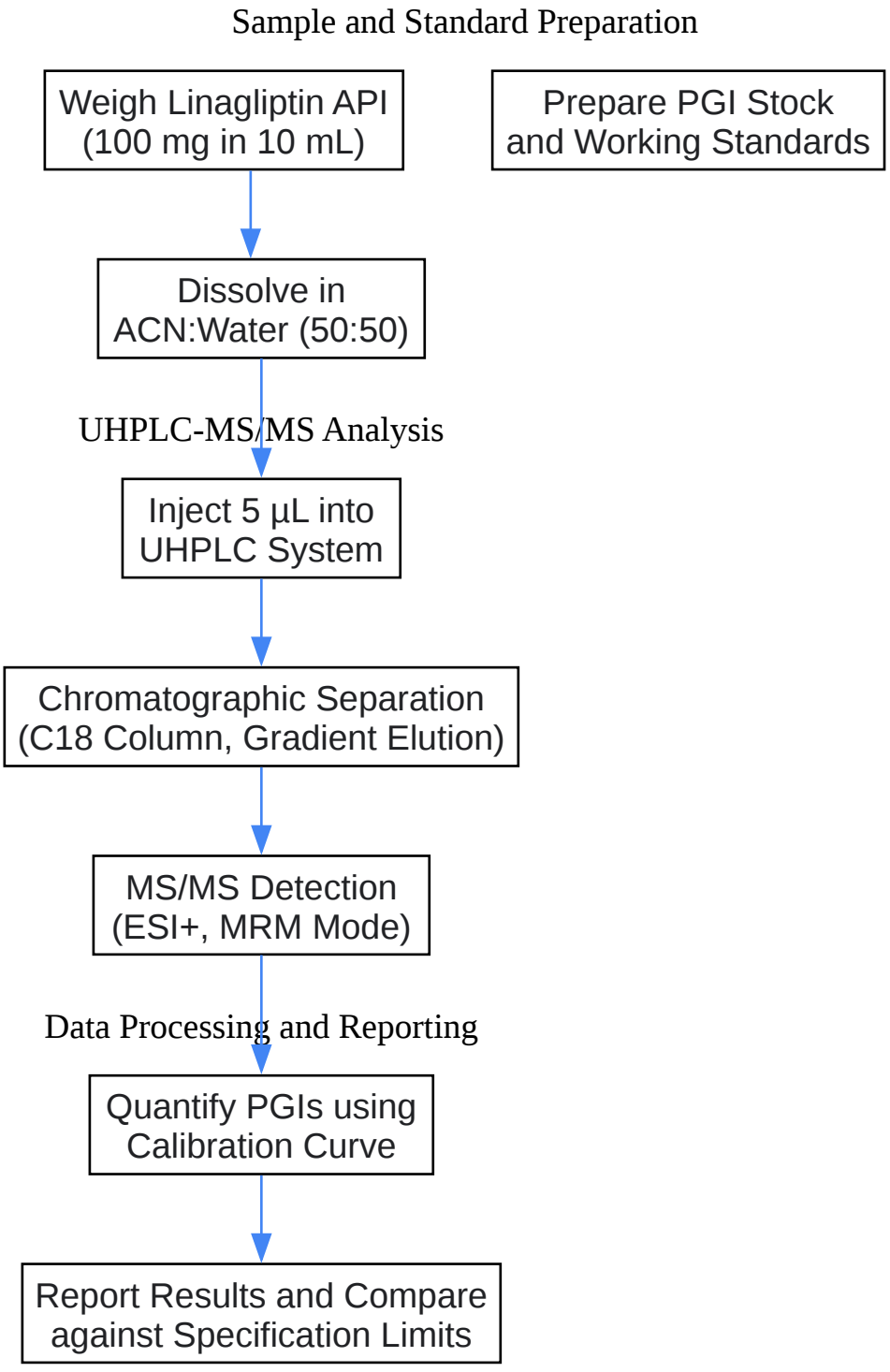

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Caption: Experimental workflow for the quantification of genotoxic impurities in Linagliptin.

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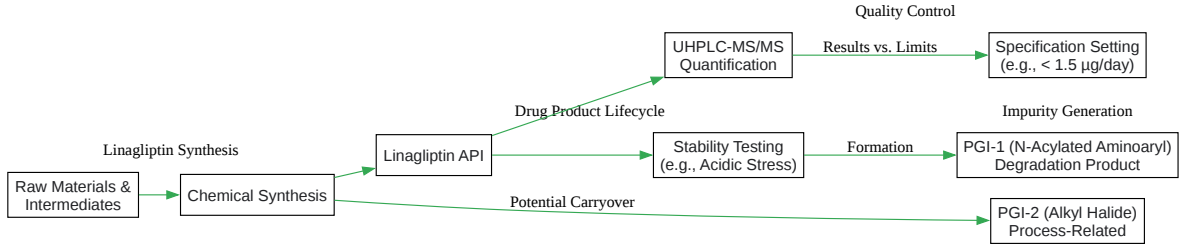
Signaling Pathways and Logical Relationships

The control of genotoxic impurities is a critical component of pharmaceutical quality assurance. The logical relationship from impurity identification to control is illustrated below.



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Caption: Logical relationship for the control of genotoxic impurities in Linagliptin.

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